

# Adjusting SR12343 dosage for different mouse strains

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SR12343

Cat. No.: B3025790

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## Technical Support Center: SR12343

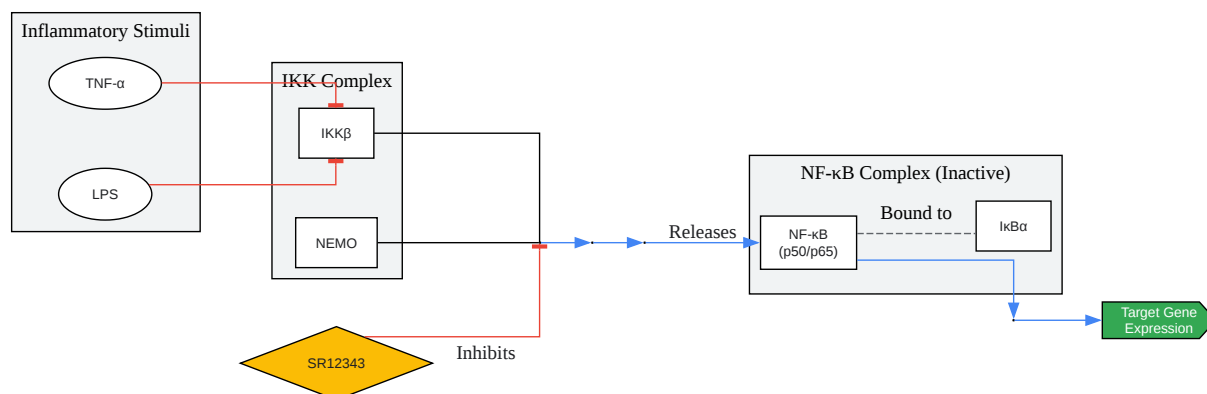
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers using the investigational IKK/NF- $\kappa$ B inhibitor, **SR12343**, in mouse models. The following information is intended for researchers, scientists, and drug development professionals.

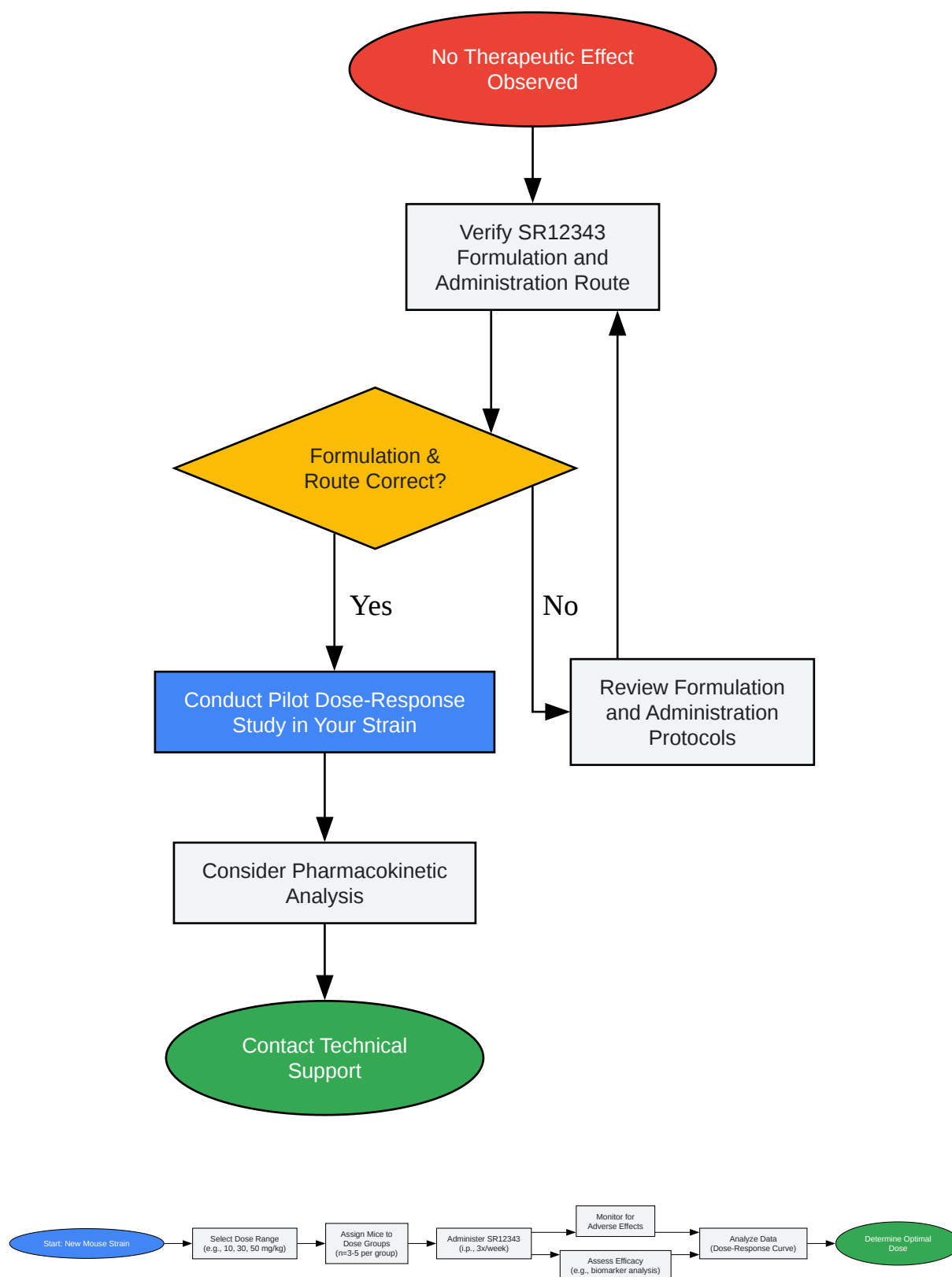
## Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for **SR12343**?

**SR12343** is a small molecule inhibitor of the I $\kappa$ B kinase (IKK) complex, which is a key regulator of the NF- $\kappa$ B signaling pathway. It functions as a mimetic of the NEMO-binding domain (NBD), disrupting the interaction between IKK $\beta$  and NEMO (NF- $\kappa$ B essential modulator). This disruption prevents the phosphorylation and subsequent degradation of I $\kappa$ B $\alpha$ , thereby sequestering NF- $\kappa$ B in the cytoplasm and inhibiting its translocation to the nucleus to activate pro-inflammatory and other target genes.

Signaling Pathway of **SR12343** Action





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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)